

Azoxybacilin stability under different pH and temperature conditions

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Technical Support Center: Amoxicillin Stability

Disclaimer: Initial searches for "**Azoxybacilin**" did not yield sufficient public data to create a comprehensive technical support guide. Based on the similarity in name, this guide has been developed for Amoxicillin, a widely researched β-lactam antibiotic. The information provided here serves as a framework for understanding antibiotic stability and can be adapted if specific data for **Azoxybacilin** becomes available.

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of Amoxicillin under various experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What are the key factors influencing Amoxicillin stability in aqueous solutions?

A1: The stability of Amoxicillin in aqueous solutions is primarily influenced by pH, temperature, and its concentration.[1] Hydrolytic degradation is the main pathway, particularly targeting the β-lactam ring.[1][2]

Q2: What is the optimal pH for Amoxicillin stability?

A2: Amoxicillin exhibits its greatest stability in the pH range of 5 to 7.[1] Specifically, a pH minimum for degradation is observed around pH 6.[1] Both acidic and basic conditions beyond



this range significantly accelerate its degradation.[3]

Q3: How does temperature affect the shelf-life of Amoxicillin solutions?

A3: Temperature has a marked effect on the degradation rate of Amoxicillin.[4] As temperature increases, the rate of degradation increases significantly.[5][6] For instance, the shelf-life (t90) of a 1 mg/mL Amoxicillin solution at pH 6.53 is 4.85 hours at 40°C, which extends to an extrapolated 22.8 hours at 25°C.[4]

Q4: Does the concentration of Amoxicillin impact its stability?

A4: Yes, the degradation of Amoxicillin is concentration-dependent.[1][5] Higher concentrations can lead to increased degradation rates, a phenomenon known as autocatalysis.[1]

Q5: What are the major degradation products of Amoxicillin?

A5: The primary degradation pathway involves the hydrolysis of the β-lactam ring to form Amoxicilloic acid. This can be followed by further reactions to form other products, such as Amoxicillin-diketopiperazine-2',5'.[2][5]

Data on Amoxicillin Stability

The following tables summarize the stability of Amoxicillin under different pH and temperature conditions as reported in scientific literature.

Table 1: Shelf-life (t90) of Amoxicillin at Different Temperatures and pH



| Concentration | рН | Temperature (°C) | Shelf-life (t90) |
|---------------|------|-------------------|------------------|
| 1 mg/mL | 6.53 | 40 | 4.85 hours |
| 1 mg/mL | 6.53 | 25 (extrapolated) | 22.8 hours |
| 15 mg/mL | 8.34 | 40 | 0.11 hours |
| 1 mg/mL | 8.73 | 2.9 | 72 hours |
| 1 mg/mL | 6.52 | 2.9 | >263.8 hours |
| 7.5 mg/mL | 8.85 | 2.9 | 4.2 hours |
| 7.5 mg/mL | 7.69 | 2.9 | 51.8 hours |

Data sourced from an evaluation of Amoxicillin/Clavulanate stability in aqueous systems.[4]

Table 2: Influence of Concentration and Temperature on Amoxicillin Degradation

| Concentration | Temperature (°C) | Degradation Rate (%/h) |
|---------------|------------------|----------------------------------|
| 125 mg/mL | 5 | -1.92 |
| 125 mg/mL | 37 | -3.29 |
| 25 mg/mL | 22 ± 4 | Stable (>90%) for up to 12 hours |
| 25 mg/mL | 4 - 8 | Stable (>90%) for up to 24 hours |

Data sourced from a study on continuous intravenous administration of high-dose Amoxicillin. [5]

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method for Amoxicillin



This protocol describes a High-Performance Liquid Chromatography (HPLC) method for the simultaneous determination of Amoxicillin and its degradation products.

Chromatographic Conditions:

- Column: Reversed-phase (RP)-C18e (250 mm × 4.0 mm, 5 μm)[7]
- Mobile Phase: A gradient of acetonitrile and phosphate buffer (containing methanol) at pH
 5.0.[7] The buffer can be prepared by mixing 75 mL of methanol with 425 mL of 0.02 M
 KH2PO4, with the pH adjusted to 5.0 with 2 M H3PO4.[7]
- Flow Rate: 0.8 mL/min[7]
- Detection Wavelength: 267 nm[7]
- Column Temperature: 25°C[7]
- Injection Volume: 20 μL[7]

Procedure:

- Prepare the mobile phase and degas it before use.
- Equilibrate the HPLC system with the initial mobile phase conditions for at least 5 minutes.[7]
- Prepare Amoxicillin standard solutions and samples in a suitable diluent (e.g., 0.01 M KH2PO4 buffer pH 5/methanol 8:2 v/v).[8]
- Inject the standard and sample solutions into the chromatograph.
- Identify and quantify the Amoxicillin peak and any degradation product peaks by comparing their retention times and peak areas with those of the standards.

Protocol 2: Forced Degradation Study of Amoxicillin

Forced degradation studies are essential to establish the stability-indicating nature of an analytical method.

Stress Conditions:



- Acid Hydrolysis: 0.375 M HCl at 25°C for 30 minutes.[8]
- Alkaline Hydrolysis: 0.015 M NaOH at 25°C for 15 minutes.[8]
- Oxidative Degradation: 1.5% H2O2 at 25°C for 30 minutes.[8]
- Thermal Degradation: Dry heat at 105°C for 3 hours.[8]
- Photodegradation: Expose the sample to 1.2 million lux hours and 200 watts h/m2 at 25°C.[8]

Procedure:

- Prepare a stock solution of Amoxicillin.
- Expose aliquots of the stock solution to the different stress conditions described above.
- For acid and alkaline hydrolysis, neutralize the samples with an equivalent amount of base or acid, respectively, after the specified time.[8]
- Dilute the stressed samples to a suitable concentration for HPLC analysis.
- Analyze the samples using a validated stability-indicating HPLC method to separate and quantify the degradation products from the parent drug.

Visualizations

Amoxicillin Degradation Pathway

The following diagram illustrates the primary degradation pathway of Amoxicillin in an aqueous medium, which involves the hydrolytic opening of the β -lactam ring.



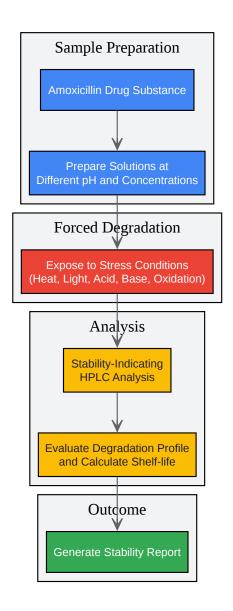
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Primary degradation pathway of Amoxicillin.



Experimental Workflow for Stability Testing

This diagram outlines the typical workflow for assessing the stability of a drug substance like Amoxicillin.



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Workflow for Amoxicillin stability testing.

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